

Chemical Nomenclature and Structural Identification

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Compound of Interest

Compound Name: *1-Ethyl-1H-benzimidazol-2-ylamine*

CAS No.: *1622-58-8*

Cat. No.: *B154415*

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The formal identification of a chemical entity is foundational to all scientific communication. For the compound in question, the nomenclature is governed by the International Union of Pure and Applied Chemistry (IUPAC) rules for heterocyclic systems.

1.1. Preferred IUPAC Name (PIN)

The preferred IUPAC name for the structure is 1-ethyl-1H-benzimidazol-2-amine.^{[3][4]} This name is derived as follows:

- Benzimidazole: The core is a fusion of a benzene ring and an imidazole ring.
- 1H: This locant indicates the position of the saturated atom (the nitrogen bearing a hydrogen) in the parent benzimidazole ring system. While often implied, its inclusion is critical for unambiguous naming.
- 1-ethyl: An ethyl group ($-\text{CH}_2\text{CH}_3$) is substituted on the nitrogen atom at position 1.
- 2-amine: An amino group ($-\text{NH}_2$) is substituted on the carbon atom at position 2.

1.2. IUPAC Name Variants and Synonyms

While the PIN is the single correct formal name, other systematic names may be encountered. Understanding these variants is crucial for comprehensive literature and database searches.

- **N¹-ethyl-1H-benzimidazole-2-diamine:** This variant uses the N¹ locant to specify substitution on the nitrogen atom of the parent diamine structure.
- **1-ethyl-2-aminobenzimidazole:** A common and accepted variation where the '1H' is omitted, as its position is the most stable and common tautomer.

The numbering of the benzimidazole ring system is fixed, starting from one of the nitrogen atoms and proceeding around the ring to give the lowest possible locants to heteroatoms, as per IUPAC guidelines.^{[5][6]}

Physicochemical and Spectroscopic Properties

The physical and spectral characteristics of a compound are critical for its identification, purification, and formulation. While extensive experimental data for this specific molecule is not widely published, properties can be reliably predicted based on its structure and data from closely related analogues.

2.1. Physicochemical Data

The following table summarizes key physicochemical properties. Calculated values are derived from computational models, and estimated values are based on experimental data from analogous compounds such as 2-ethyl-1H-benzimidazole and 2-aminobenzimidazole.^{[7][8]}

Property	Value	Source / Basis
Molecular Formula	C ₉ H ₁₁ N ₃	-
Molecular Weight	161.21 g/mol	[4]
Appearance	White to off-white solid (Predicted)	Analogy
Melting Point	~170-180 °C (Estimated)	Based on 2-ethyl-1H-benzimidazole (176-178°C)[7]
Boiling Point	>300 °C (Estimated)	General properties of aromatic amines[8]
Solubility	Soluble in organic solvents (e.g., DMSO, Methanol); sparingly soluble in water.	General properties of amines[8][9]
logP (calculated)	1.93	[4]
Hydrogen Bond Donors	1 (from -NH ₂)	[4]
Hydrogen Bond Acceptors	3 (2 from ring N, 1 from -NH ₂)	[4]

2.2. Spectroscopic Profile

Spectroscopic analysis provides a definitive fingerprint for chemical structure confirmation. Below are the expected spectral characteristics.

2.2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

The predicted ¹H and ¹³C NMR chemical shifts (in ppm) in a solvent like DMSO-d₆ are outlined below. These predictions are based on standard chemical shift tables and data from similar benzimidazole structures.[7][10]

¹ H NMR (Predicted)	δ (ppm)	Multiplicity	Integration	Assignment
Aromatic Protons	7.0 - 7.5	Multiplet	4H	C4-H, C5-H, C6-H, C7-H
Amino Protons	~5.5 - 6.5	Broad Singlet	2H	-NH ₂
Ethyl Methylene	~4.1	Quartet	2H	N-CH ₂ -CH ₃
Ethyl Methyl	~1.4	Triplet	3H	N-CH ₂ -CH ₃

¹³ C NMR (Predicted)	δ (ppm)	Assignment
C=N Carbon	~158	C2
Aromatic Carbons	135-145	C7a, C3a (Quaternary)
Aromatic Carbons	110-125	C4, C5, C6, C7
Ethyl Methylene	~40	N-CH ₂ -CH ₃
Ethyl Methyl	~15	N-CH ₂ -CH ₃

2.2.2. Infrared (IR) Spectroscopy

The IR spectrum is expected to show characteristic absorption bands for its key functional groups. Data from related compounds like 2-ethyl-1H-benzimidazole and other 2-aminobenzimidazoles support these assignments.[\[7\]](#)[\[11\]](#)[\[12\]](#)

Vibrational Mode	Wavenumber (cm ⁻¹)	Intensity
N-H Stretch (amine)	3300 - 3450	Medium, Doublet
C-H Stretch (aromatic)	3000 - 3100	Medium
C-H Stretch (aliphatic)	2850 - 2980	Medium
C=N Stretch (imidazole)	1620 - 1650	Strong
C=C Stretch (aromatic)	1500 - 1600	Medium-Strong
N-H Bend (amine)	1580 - 1620	Medium

2.2.3. Mass Spectrometry (MS)

Under electron ionization (EI), the compound is expected to show a prominent molecular ion peak.

Technique	Expected m/z	Assignment
EI-MS	161	[M] ⁺ (Molecular Ion)
EI-MS	146	[M - CH ₃] ⁺
EI-MS	132	[M - C ₂ H ₅] ⁺
ESI-MS	162	[M+H] ⁺

Synthesis and Purification

The synthesis of 2-aminobenzimidazoles is a well-established area of organic chemistry. The most direct and reliable method for preparing 1-ethyl-1H-benzimidazol-2-amine involves the cyclization of an appropriately substituted o-phenylenediamine with a cyanating agent.

3.1. Recommended Synthetic Protocol: Cyanogen Bromide Cyclization

This protocol is based on the classical and widely cited reaction of o-phenylenediamines with cyanogen bromide to form the 2-aminobenzimidazole core. The starting material, N-ethyl-o-

phenylenediamine, can be prepared via standard methods such as reductive amination of o-nitroaniline followed by ethylation or direct N-alkylation of o-phenylenediamine.

SAFETY PRECAUTION: Cyanogen bromide is highly toxic and should be handled with extreme caution in a well-ventilated chemical fume hood by trained personnel using appropriate personal protective equipment (PPE), including gloves, lab coat, and safety goggles.

Materials:

- N-ethyl-o-phenylenediamine
- Cyanogen bromide (BrCN)
- Ethanol, reagent grade
- Sodium bicarbonate (NaHCO_3)
- Deionized water

Step-by-Step Methodology:

- **Dissolution:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve N-ethyl-o-phenylenediamine (1 equivalent) in ethanol (approx. 10 mL per gram of diamine).
- **Addition of Cyanogen Bromide:** To the stirred solution, add a solution of cyanogen bromide (1.1 equivalents) in ethanol dropwise at room temperature. The reaction is often exothermic; maintain the temperature below 40°C with a water bath if necessary.
- **Reaction:** After the addition is complete, stir the mixture at room temperature for 2-4 hours, or until TLC analysis indicates the consumption of the starting diamine.
- **Work-up:** Concentrate the reaction mixture under reduced pressure to remove the ethanol.
- **Neutralization:** Re-dissolve the residue in water and carefully add a saturated aqueous solution of sodium bicarbonate until the pH is neutral to basic (pH 8-9). This step neutralizes the HBr byproduct and precipitates the free amine product.

- Isolation: Collect the resulting solid precipitate by vacuum filtration.
- Washing: Wash the filter cake thoroughly with cold deionized water to remove any inorganic salts.
- Drying: Dry the product under vacuum to yield crude 1-ethyl-1H-benzimidazol-2-amine.
- Purification: For higher purity, the crude product can be recrystallized from an ethanol/water mixture.

3.2. Synthesis Workflow Diagram



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Caption: Synthetic workflow for 1-ethyl-1H-benzimidazol-2-amine.

Applications in Drug Development and Biological Activity

The 2-aminobenzimidazole scaffold is a cornerstone in medicinal chemistry, recognized for its broad spectrum of biological activities.[8] Derivatives have been investigated as antimicrobial, anticancer, anti-inflammatory, and antiparasitic agents.[13][14][15]

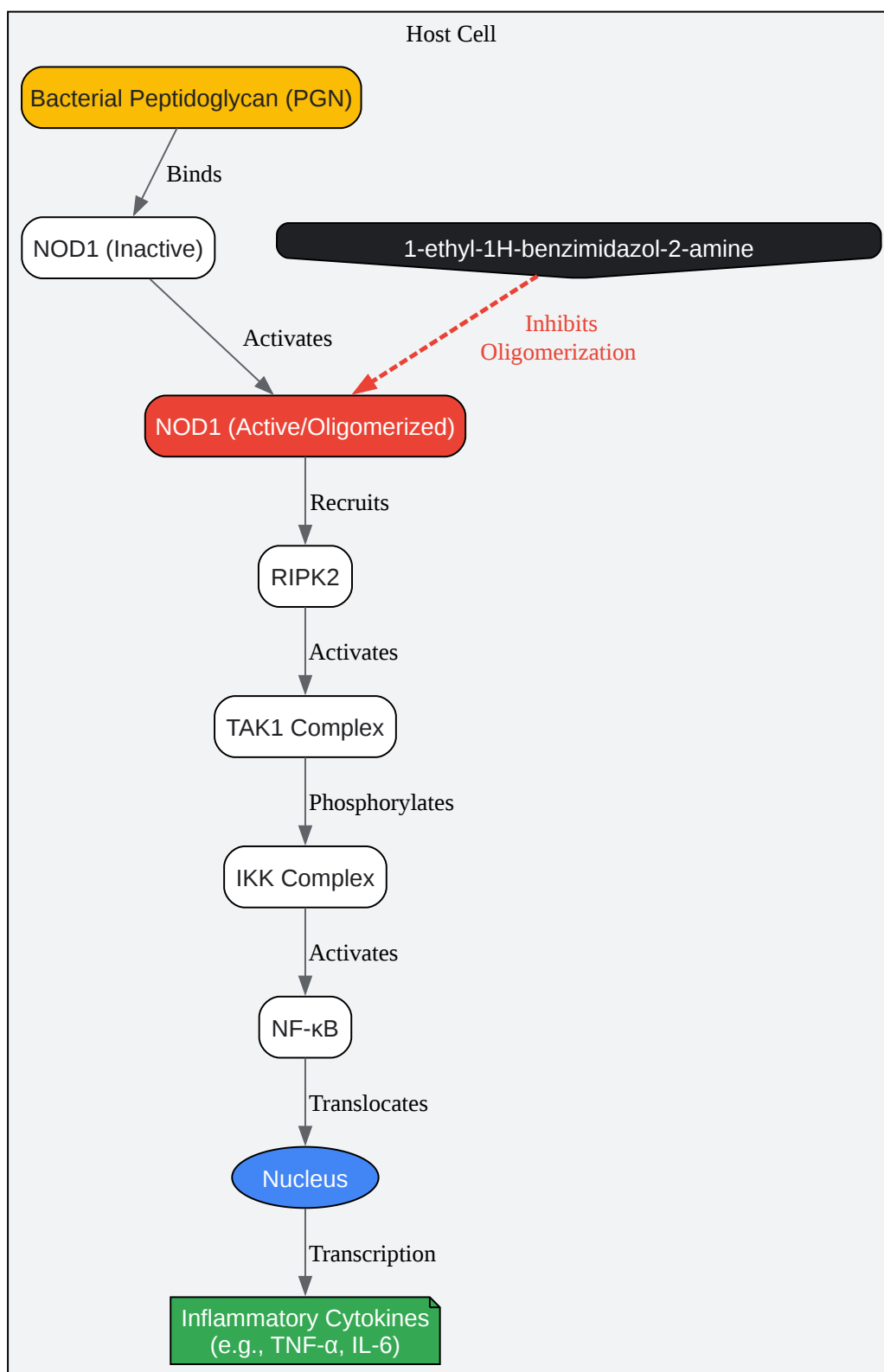
4.1. Mechanism of Action: Targeting Innate Immunity

One of the most compelling mechanisms of action for 2-aminobenzimidazoles is the inhibition of the Nucleotide-binding Oligomerization Domain-containing protein 1 (NOD1).[3] NOD1 is a critical intracellular pattern recognition receptor in the innate immune system that detects bacterial peptidoglycans, triggering a pro-inflammatory signaling cascade.

Inappropriate or chronic activation of NOD1 is linked to inflammatory diseases such as asthma and inflammatory bowel disease. Small molecule inhibitors like 1-ethyl-1H-benzimidazol-2-

amine can potentially modulate this pathway. The proposed mechanism involves the compound binding to NOD1, inducing a conformational change that prevents its self-oligomerization and subsequent recruitment of the kinase RIPK2. This effectively blocks the downstream activation of the NF- κ B and MAPK signaling pathways, thereby reducing the expression of inflammatory cytokines.[3]

4.2. NOD1 Signaling Pathway and Point of Inhibition



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Caption: Inhibition of the NOD1 signaling pathway by 2-aminobenzimidazoles.

Safety, Handling, and Storage

As with any research chemical, proper handling and storage are paramount to ensure safety. The following information is based on data from structurally similar compounds, such as 5-Chloro-1-ethyl-1H-benzimidazol-2-amine.^[16]

5.1. Hazard Identification (GHS Classification)

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.
- Skin Irritation (Category 2), H315: Causes skin irritation.
- Eye Irritation (Category 2), H319: Causes serious eye irritation.
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System, H335: May cause respiratory irritation.

Signal Word: Warning

Pictogram:

5.2. Precautionary Measures

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.^{[14][17]}
- P280: Wear protective gloves/protective clothing/eye protection/face protection.^{[14][16][17]}
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.^{[14][17]}
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.^{[14][16][17]}
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.^[16]

5.3. Handling and Storage

- **Handling:** Use only in a well-ventilated area, preferably within a chemical fume hood. Avoid contact with skin, eyes, and clothing. Prevent dust formation.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents.

Conclusion

1-ethyl-1H-benzimidazol-2-amine represents a valuable chemical scaffold for professionals engaged in drug discovery and development. Its straightforward synthesis, combined with the proven therapeutic potential of the 2-aminobenzimidazole core, makes it an attractive starting point for developing novel modulators of biological pathways, particularly those involved in inflammatory and infectious diseases. This guide provides the foundational technical knowledge required to work with this compound safely and effectively, from its basic chemical identity to its potential as a therapeutic lead.

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